

Safe Disposal of 1-Phenyldecane: A Guide for Laboratory Professionals

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|----------------------|----------------|-----------|
| Compound Name: | 1-Phenyldecane | |
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The proper disposal of **1-phenyldecane**, a combustible organic compound, is crucial for maintaining laboratory safety and ensuring environmental protection. This guide provides detailed procedures for the safe handling and disposal of **1-phenyldecane** waste, in line with established safety protocols and regulatory requirements. Adherence to these steps will help mitigate risks and ensure compliance with hazardous waste regulations.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to consult the Safety Data Sheet (SDS) for **1-phenyldecane**. Personal protective equipment (PPE), including eye shields, gloves, and a multi-purpose combination respirator cartridge (US), should be worn at all times to prevent skin and eye contact, and inhalation of vapors.[1] Work should be conducted in a well-ventilated area, preferably within a chemical fume hood.

Key Safety Information:

- Flash Point: 110 °C (230 °F) closed cup[1]
- Storage Class: 10 Combustible liquids[1]
- Incompatibilities: Strong oxidizing agents[2][3]

In the event of a spill, soak up the material with an inert absorbent such as sand, silica gel, or universal binder, and collect it in a suitable, closed container for disposal.[2]



Step-by-Step Disposal Protocol

The disposal of **1-phenyldecane** waste is governed by the Resource Conservation and Recovery Act (RCRA), which outlines the "cradle-to-grave" management of hazardous waste. [4][5][6] The following steps provide a clear pathway for its proper disposal:

- · Waste Identification and Segregation:
 - 1-Phenyldecane waste should be classified as a hazardous chemical waste.
 - It is critical to segregate 1-phenyldecane waste from other waste streams, especially from incompatible materials like strong oxidizing agents.[7][8] Do not mix halogenated and nonhalogenated solvent wastes.[9]
- · Container Selection and Labeling:
 - Use a chemically compatible container for collecting 1-phenyldecane waste. The original container is often the best choice. The container must be in good condition, free of leaks, and have a secure, screw-on cap.[10]
 - Clearly label the waste container with the words "Hazardous Waste" and the full chemical name, "1-Phenyldecane." Include the accumulation start date and any relevant hazard warnings (e.g., "Combustible").[7]
- Waste Accumulation and Storage:
 - Store the waste container in a designated satellite accumulation area within the laboratory.
 [11]
 - The container must be kept closed at all times, except when adding waste.
 - Ensure the storage area is well-ventilated and away from sources of ignition.
- Arranging for Disposal:
 - Contact your institution's Environmental Health and Safety (EH&S) department or a licensed hazardous waste disposal company to arrange for pickup.[11]



- Provide them with accurate information about the waste, including its composition and volume.
- · Record Keeping:

Maintain a log of the hazardous waste generated, including the amount of 1phenyldecane waste and the date of disposal. This documentation is a key component of
regulatory compliance.[4][10]

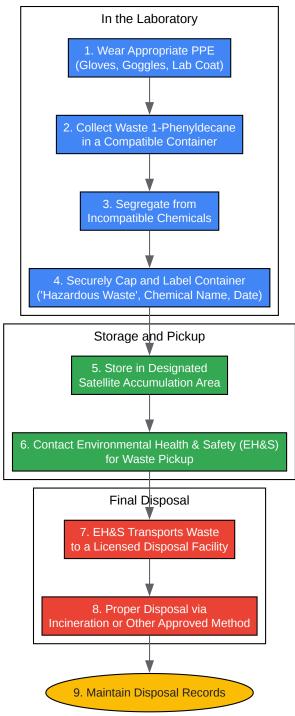
Quantitative Data Summary

| Property | Value | Source |
|---------------|------------------------------|--------|
| Flash Point | 110 °C / 230 °F (closed cup) | [1] |
| Boiling Point | 293 °C | [1] |
| Melting Point | -14 °C | [1] |
| Density | 0.856 g/mL at 25 °C | [1] |
| Storage Class | 10 (Combustible liquids) | [1] |

Disposal Workflow



1-Phenyldecane Disposal Workflow



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Caption: Workflow for the safe disposal of **1-phenyldecane** waste.



By following these procedures, researchers and laboratory personnel can ensure the safe and compliant disposal of **1-phenyldecane**, protecting both themselves and the environment. Always prioritize safety and consult with your institution's safety professionals for any specific questions or concerns.

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References

- 1. 1-苯基正癸烷 98% | Sigma-Aldrich [sigmaaldrich.com]
- 2. fishersci.com [fishersci.com]
- 3. 1-PHENYLDECANE | 104-72-3 [chemicalbook.com]
- 4. youtube.com [youtube.com]
- 5. Hazardous Waste Compliance and Assistance | Missouri Department of Natural Resources [dnr.mo.gov]
- 6. dec.ny.gov [dec.ny.gov]
- 7. Chemical Waste Disposal in the Laboratory: Safe and Effective Solutions Labor Security System [laborsecurity.com]
- 8. acewaste.com.au [acewaste.com.au]
- 9. hazardouswasteexperts.com [hazardouswasteexperts.com]
- 10. danielshealth.com [danielshealth.com]
- 11. ehrs.upenn.edu [ehrs.upenn.edu]
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